

Application Notes and Protocols for (+)-Pyraclofos in Integrated Pest Management

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Compound of Interest

Compound Name: (+)-Pyraclofos

Cat. No.: B12732547

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Disclaimer: The following document provides a framework for the application of **(+)-Pyraclofos** within Integrated Pest Management (IPM) programs. Specific quantitative efficacy data for **(+)-Pyraclofos** and racemic pyraclofos against target agricultural pests, as well as documented IPM programs incorporating this active ingredient, are not readily available in the public domain. Therefore, the application rates, economic thresholds, and specific integration strategies outlined below are based on general principles for organophosphate insecticides and should be validated through field trials before implementation.

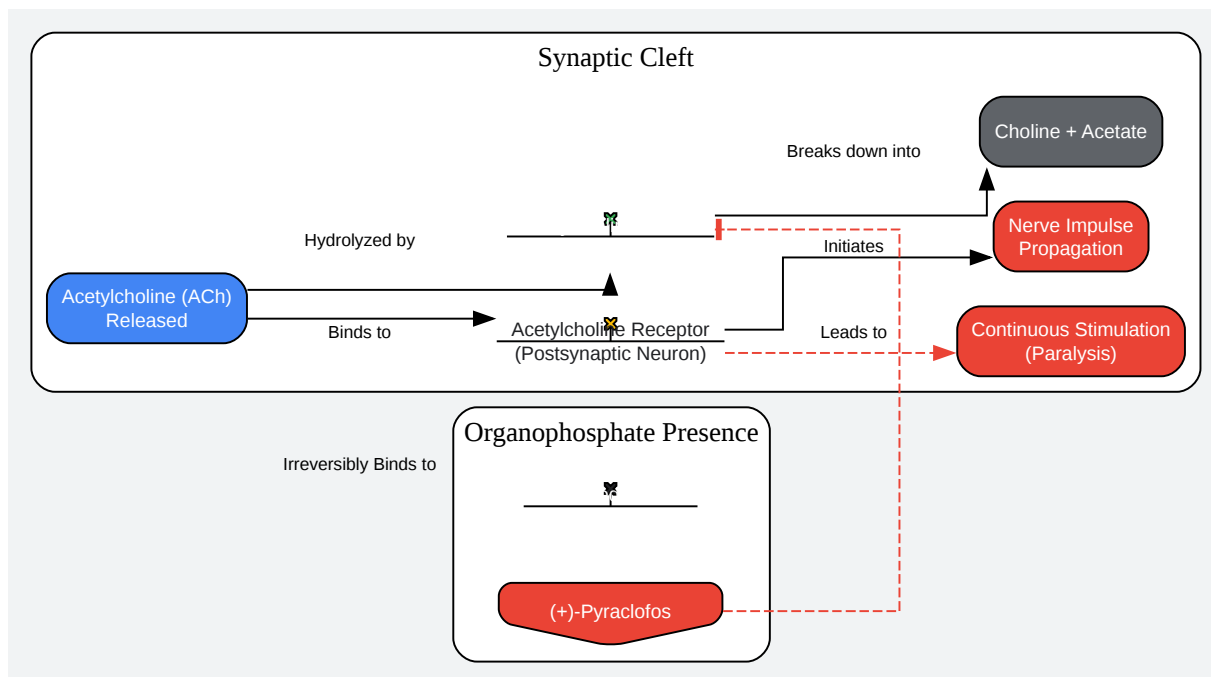
Introduction to (+)-Pyraclofos

Pyraclofos is a chiral organophosphate insecticide that functions as an acetylcholinesterase (AChE) inhibitor, belonging to the IRAC Mode of Action Group 1B.[1] It exerts its effect on insects through contact, stomach, and respiratory action.[2] As a chiral compound, it exists as two enantiomers, S-(+)-pyraclofos and R-(-)-pyraclofos, which may exhibit different biological activities and toxicities.[2] This document focuses on the practical applications of the (+)-enantiomer in IPM programs, primarily for the control of lepidopteran and coleopteran pests in crops such as cotton and rice.

The primary mode of action for pyraclofos is the inhibition of acetylcholinesterase, an enzyme critical for the breakdown of the neurotransmitter acetylcholine in the synaptic cleft.[2] Inhibition of AChE leads to an accumulation of acetylcholine, resulting in the continuous stimulation of postsynaptic receptors, which causes paralysis and ultimately death of the insect.[1]

Signaling Pathway: Acetylcholinesterase Inhibition

The following diagram illustrates the mechanism of acetylcholinesterase inhibition by an organophosphate insecticide like **(+)-Pyraclofos**.



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Caption: Acetylcholinesterase inhibition by **(+)-Pyraclofos**.

Application in Integrated Pest Management (IPM)

The integration of **(+)-Pyraclofos** into an IPM program requires a multi-faceted approach that includes monitoring, the use of economic thresholds, and rotation with other insecticides to manage resistance. It should be used judiciously to minimize impacts on non-target organisms and beneficial insects.

Target Pests and Crops

- **Target Pests:** Primarily lepidopteran larvae (e.g., cotton bollworm, rice stem borer, armyworms) and some coleopteran pests.
- **Target Crops:** Cotton, rice, and various vegetable crops.

Monitoring and Economic Thresholds

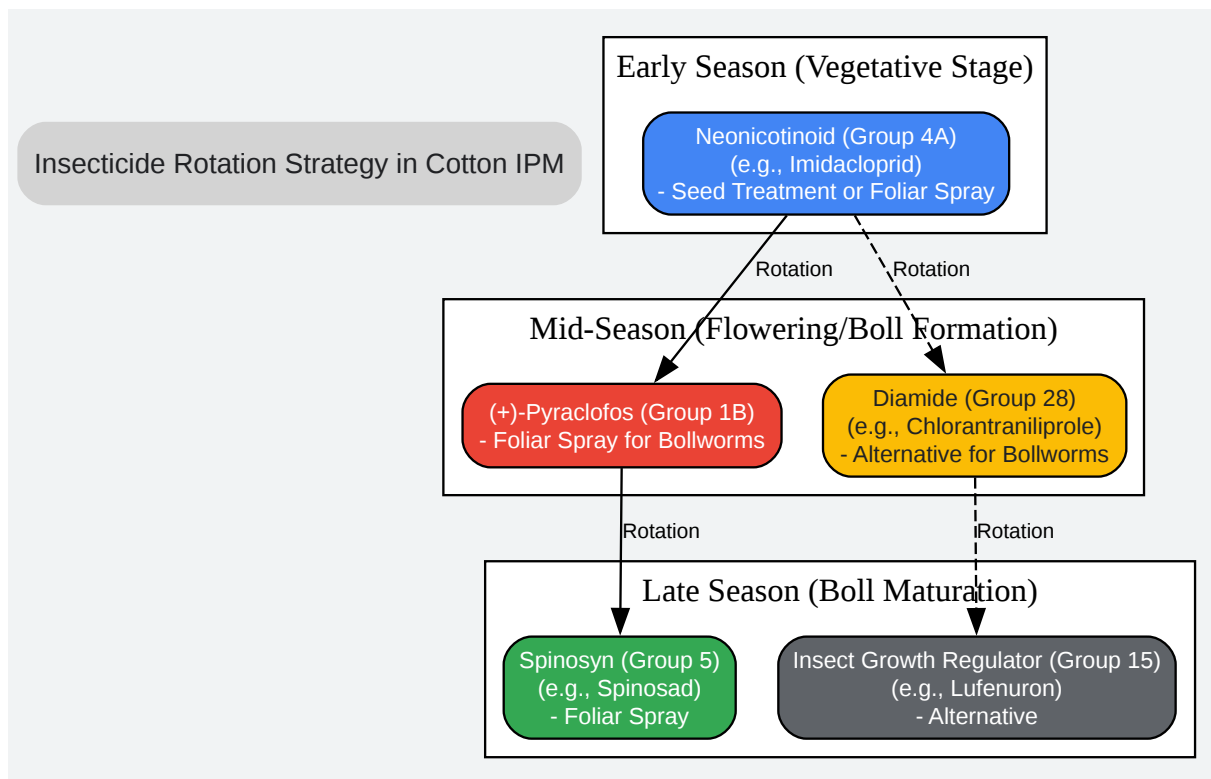
Regular scouting of fields is essential to determine pest populations and to time insecticide applications effectively. The decision to apply **(+)-Pyraclofos** should be based on established economic thresholds (ETLs), which are the pest densities at which control measures are economically justified.

Example ETLs for Key Pests in Cotton:

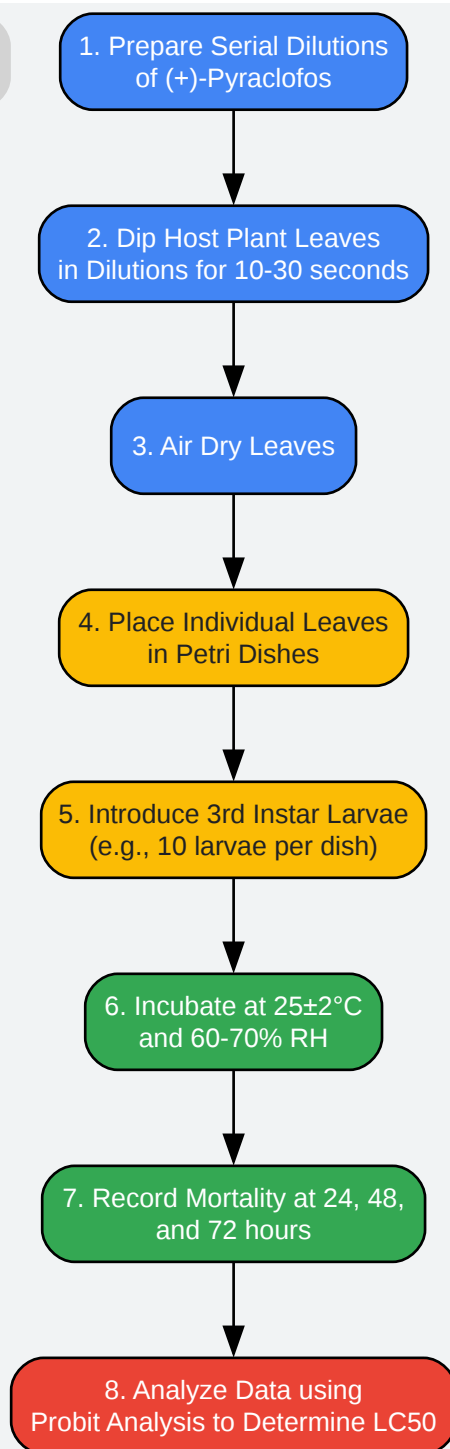
Pest	Economic Threshold Level (ETL)
Cotton Bollworm (<i>Helicoverpa armigera</i>)	1 larva per 10 plants or 5% damaged squares
Armyworm (<i>Spodoptera litura</i>)	1 egg mass per 10 meters of crop row
Aphids	10-15 aphids per leaf on 50% of plants
Whiteflies	5-10 adults per leaf

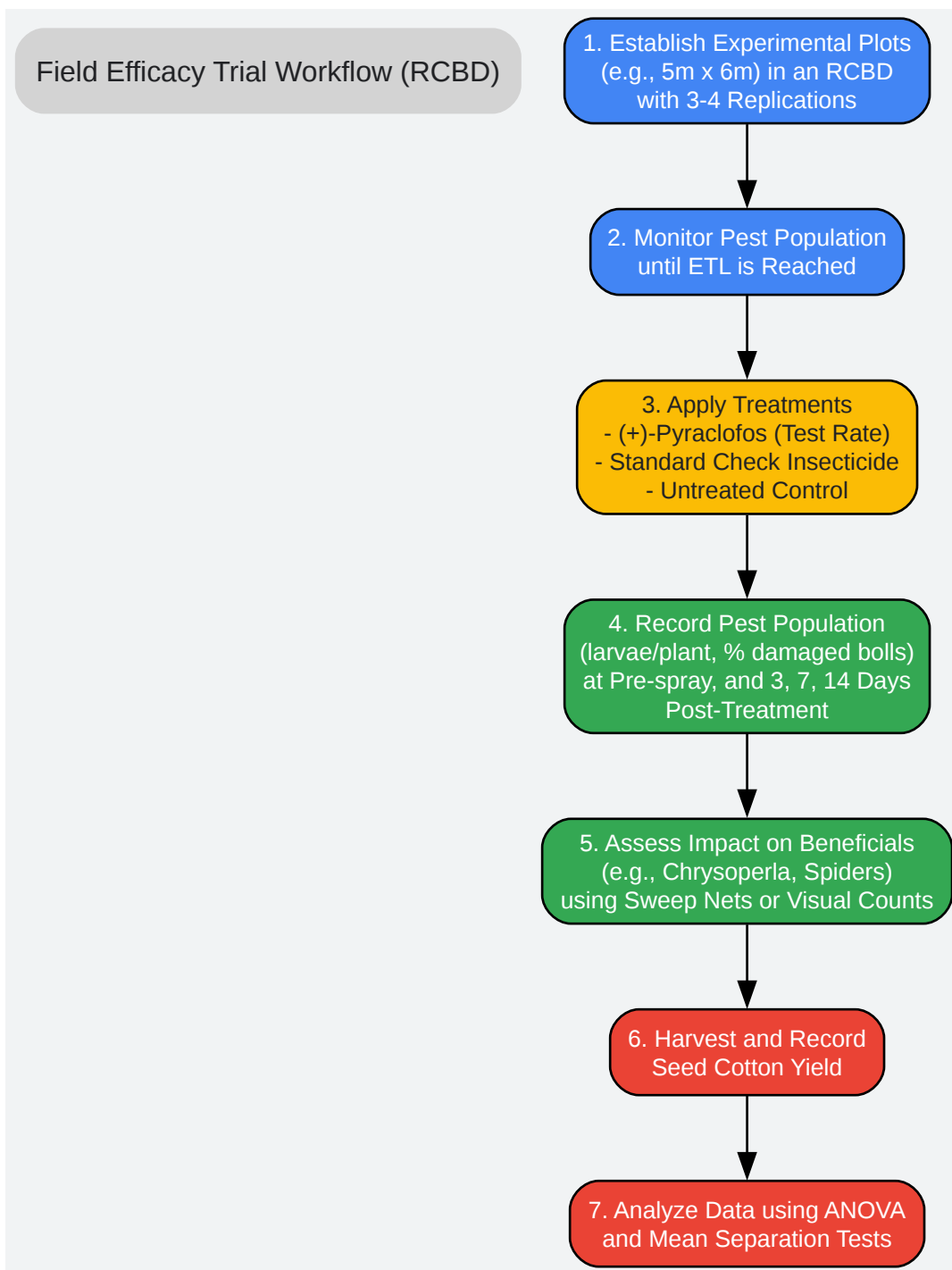
Resistance Management

To delay the development of insecticide resistance, it is crucial to rotate **(+)-Pyraclofos** (IRAC Group 1B) with insecticides from different mode of action groups. An example of a rotational strategy in a cotton IPM program is provided below.



Laboratory Bioassay Workflow (Leaf-Dip Method)





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References

- 1. pssj2.jp [pssj2.jp]
- 2. Buy Pyraclofos (EVT-302170) | 77458-01-6 [evitachem.com]
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